

An In-depth Technical Guide to Titanium Tetrafluoride (CAS 7783-63-3)

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Compound of Interest

Compound Name: *Titanium tetrafluoride*

CAS No.: *51142-88-2*

Cat. No.: *B15548766*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Titanium (IV) fluoride (TiF_4), also known as **titanium tetrafluoride**, is an inorganic compound with the CAS number 7783-63-3.^[1] It is a white, hygroscopic solid that is a versatile reagent and catalyst in various chemical processes.^{[2][3]} Unlike other titanium tetrahalides, TiF_4 adopts a polymeric structure.^[2] As a strong Lewis acid, it readily forms adducts with many ligands.^[2] This guide provides a comprehensive overview of **titanium tetrafluoride**, including its chemical and physical properties, synthesis methods, applications in research and drug development, experimental protocols, and safety information.

Chemical and Physical Properties

Titanium tetrafluoride is a white crystalline solid.^[3] Key physical and chemical properties are summarized in the tables below.

Table 1: General Properties of Titanium Tetrafluoride

Property	Value	Reference(s)
CAS Number	7783-63-3	[1]
Molecular Formula	TiF ₄	[2]
Molecular Weight	123.861 g/mol	[2]
Appearance	White powder/chunks	[2]
Density	2.798 g/cm ³	[2]
Melting Point	377 °C (711 °F; 650 K)	[2]
Boiling Point	Sublimes	[2]
Solubility	Insoluble in water	[4]

Table 2: Thermodynamic Properties of Titanium Tetrafluoride

Property	Value
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ_{\text{solid}}$)	-1649.34 kJ/mol
Standard Molar Entropy (S°_{solid})	133.87 J/mol·K
Molar Heat Capacity at Constant Pressure (C_p)	114.265 J/mol·K (solid)

Synthesis of Titanium Tetrafluoride

Several methods for the synthesis of **titanium tetrafluoride** have been reported. The choice of method may depend on the desired purity, scale, and available starting materials.

Synthesis from Titanium Tetrachloride and Hydrogen Fluoride

The traditional and most common method for preparing **titanium tetrafluoride** involves the reaction of titanium tetrachloride (TiCl₄) with anhydrous hydrogen fluoride (HF).[2][5]

Reaction: $\text{TiCl}_4 + 4\text{HF} \rightarrow \text{TiF}_4 + 4\text{HCl}$ [2]

Experimental Protocol:

- In a platinum or copper reactor, place a stoichiometric amount of 50% titanium tetrachloride.
[5]
- Slowly add hydrogen fluoride dropwise to the reactor while stirring.[5]
- Allow the reaction mixture to stand for several hours.[5]
- Slowly heat the mixture to 200°C to distill off the hydrogen chloride and any excess hydrogen fluoride.[5]
- Increase the temperature to above 284°C to sublime the **titanium tetrafluoride**. [5]
- Collect the sublimed TiF_4 powder after cooling.[5]

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Direct Fluorination of Titanium Metal

High-purity **titanium tetrafluoride** can be prepared by the direct fluorination of titanium metal powder.[5]

Experimental Protocol:

- Place high-purity titanium metal powder in a suitable reactor.
- Introduce fluorine gas into the reactor.
- The reaction product is then purified by sublimation at 280-290°C to yield TiF_4 with a purity of up to 99%.[5]

Green Synthesis from Titanium Powder and Graphite Fluoride

A more environmentally friendly method involves the reaction of titanium powder with graphite fluoride (CF_x).^[6]

Reaction: $\text{Ti} + \text{CF}_x \rightarrow \text{TiF}_4 + \text{C}$ (unbalanced)

Experimental Protocol:

- Mix titanium powder and graphite fluoride (CF_x, where x = 0.3-1.2) at room temperature in a stoichiometric ratio of (1+0.25x):1.^[6]
- Cold press the mixture into a block.^[6]
- Heat the block to above 560°C in an inert atmosphere at a rate of 5-80°C/min to initiate an exothermic reaction.^[6]
- Collect and cool the gaseous product to obtain **titanium tetrafluoride**. The solid residue is titanium carbide.^[6]

Applications in Research and Drug Development

Titanium tetrafluoride is a versatile reagent and catalyst with several applications in organic synthesis and materials science. Its utility in drug development is an emerging area of interest.

Catalysis in Organic Synthesis

TiF₄ is a strong Lewis acid and can be used as a catalyst for various organic transformations.^[7]

- Dehydrative Etherification: Catalytic amounts of TiF₄ can efficiently convert benzhydrols to bis(benzhydryl) ethers at room temperature.^{[8][9][10]} Cross-etherification with primary alcohols is also possible at higher temperatures.^{[8][9][10]} The proposed mechanism involves the formation of a carbocation intermediate.^{[8][10]}

Experimental Protocol for Dehydrative Dimerization of Diphenylmethanol:

- To a solution of diphenylmethanol (1 mmol) in diethyl ether or dichloromethane (3 mL), add **titanium tetrafluoride** (0.5 mmol, 50 mol%).^{[8][10]}

- Stir the reaction mixture at room temperature for 0.5-1 hour.[8][10]
- Monitor the reaction by thin-layer chromatography.
- Upon completion, quench the reaction and purify the product by column chromatography to obtain the bis(diphenylmethyl) ether.[8][10]

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- Other Catalytic Applications: TiF_4 also catalyzes the chemoselective synthesis and deprotection of geminal diacetates of aldehydes, the preparation of glycosyl fluorides, and the addition of carbanions to aldehydes and imines.[4][7]

Applications in Drug Development and Medicinal Chemistry

The use of titanium compounds in fine chemical synthesis for pharmaceuticals is a growing field due to titanium's low toxicity and biocompatibility.[11][12] While specific applications of TiF_4 in complex pharmaceutical synthesis are still being explored, its catalytic properties make it a promising candidate for developing novel synthetic routes.

- Cariostatic Agent: **Titanium tetrafluoride** has been studied for its potential as a cariostatic agent in dentistry. It can form a protective layer on tooth enamel, inhibiting demineralization and the growth of cariogenic bacteria such as *Streptococcus mutans*.[5]

Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{19}F NMR spectroscopy is a powerful tool for characterizing **titanium tetrafluoride** and its adducts. The chemical shifts are sensitive to the electronic environment of the fluorine atoms.
[13]

Table 3: Representative ^{19}F NMR Data

Compound/Adduct	Chemical Shift (ppm)	Reference(s)
TiF ₄ adducts with aromatic amine oxides	Varies with substituent	[13]
TiF ₄ adducts with amides	Varies with amide structure	[13]
TiF ₄ adducts with sulfoxides	Varies with sulfoxide structure	[13]
Polymeric fluoroanions of Ti(IV)	Complex spectra with multiple signals	[14]

Note: Chemical shifts are typically referenced to CFCl₃. [15][16]

Infrared (IR) Spectroscopy

IR spectroscopy can be used to identify the vibrational modes of the Ti-F bonds. The positions of these bands can provide information about the structure and bonding in **titanium tetrafluoride** and its complexes.

Table 4: General IR Absorption Regions

Bond	Absorption Peak (cm ⁻¹)	Appearance	Reference(s)
Ti-F stretch	~600 - 800	Strong	[17][18]
Ti-O stretch (in hydrolysis products)	~400 - 1000	Broad, Strong	[19][20]

Note: The exact peak positions can vary depending on the specific compound and its physical state.

Safety and Handling

Titanium tetrafluoride is a hazardous substance and must be handled with appropriate safety precautions.

- Hazards: It is corrosive and causes severe skin burns and eye damage. It is harmful if swallowed, in contact with skin, or if inhaled. [21]

- **Handling:** Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a respirator. Avoid contact with skin, eyes, and clothing. Keep away from moisture and strong acids.^[21]
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container.
- **Spills:** In case of a spill, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.
- **First Aid:**
 - **Eyes:** Immediately flush with plenty of water for at least 15 minutes and seek medical attention.
 - **Skin:** Immediately wash with soap and plenty of water and seek medical attention.
 - **Ingestion:** Do NOT induce vomiting. Rinse mouth and drink plenty of water. Seek immediate medical attention.
 - **Inhalation:** Move to fresh air. If breathing is difficult, give oxygen and seek medical attention.

Conclusion

Titanium tetrafluoride is a valuable compound with a growing number of applications in both academic research and industrial processes. Its utility as a catalyst in organic synthesis, particularly for reactions that are relevant to the pharmaceutical industry, highlights its potential for future drug development. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective use. This guide provides a foundational resource for researchers and professionals working with this versatile reagent.

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